

Essential Safety and Operational Guide for Handling 8-Hydroxyoctanoic Acid

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Compound of Interest

Compound Name: **8-Hydroxyoctanoic acid**

Cat. No.: **B156164**

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This guide provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling **8-Hydroxyoctanoic acid** (CAS No: 764-89-6). The following procedural guidance is designed to ensure safe handling from receipt to disposal.

Hazard Identification and Risk Assessment

8-Hydroxyoctanoic acid is classified with the following hazards:

- Causes skin irritation (H315)[1][2]
- Causes serious eye irritation (H319)[1][2]
- May cause respiratory irritation (H335)[1][2]
- Some sources also indicate it causes severe skin burns and eye damage (H314)[3][4][5]

A thorough risk assessment is mandatory before beginning any experimental work.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure. The following table summarizes the recommended PPE for handling **8-Hydroxyoctanoic acid**.

Operation	Engineering Controls	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Handling Solids (e.g., weighing)	Chemical Fume Hood or Ventilated Balance Enclosure	Safety glasses with side shields or chemical splash goggles. A face shield may be appropriate in some workplaces. [1][6]	Nitrile or neoprene gloves.[6]	Fully buttoned laboratory coat.[1][6]	Recommended if not handled in a ventilated enclosure. Use a NIOSH-approved respirator with appropriate cartridges (e.g., type P3) if dust is generated.[7] [8]
Handling Solutions (e.g., preparing, transferring)	Chemical Fume Hood	Chemical splash goggles.[1][6]	Nitrile or neoprene gloves.[6]	Fully buttoned laboratory coat.[1][6]	Not generally required if handled within a fume hood.

Operational and Disposal Plans

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.[6]
- Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.[1][6]
- Keep the container tightly sealed.[1][6]

Handling and Preparation of Solutions:

- All handling of solid **8-Hydroxyoctanoic acid** should be conducted in a chemical fume hood or a ventilated balance enclosure to minimize inhalation of dust.[1][6]
- Wear the appropriate PPE as outlined in the table above.[1][2]
- To prepare a solution, slowly add the solid to the solvent to avoid splashing.[6]
- Wash hands thoroughly after handling.[1][2]

Spill Management:

- Small Spills:
 - Alert personnel in the immediate area.[6]
 - Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand).[1][6]
 - Carefully sweep up the absorbed material and place it in a sealed, labeled container for hazardous waste disposal.[1][6]
 - Clean the spill area with a suitable solvent, followed by soap and water.[6]
- Large Spills:
 - Evacuate the area immediately.[6]
 - Alert your institution's Environmental Health and Safety (EHS) department or emergency response team.[6]
 - Restrict access to the area.[6]

First Aid Measures:

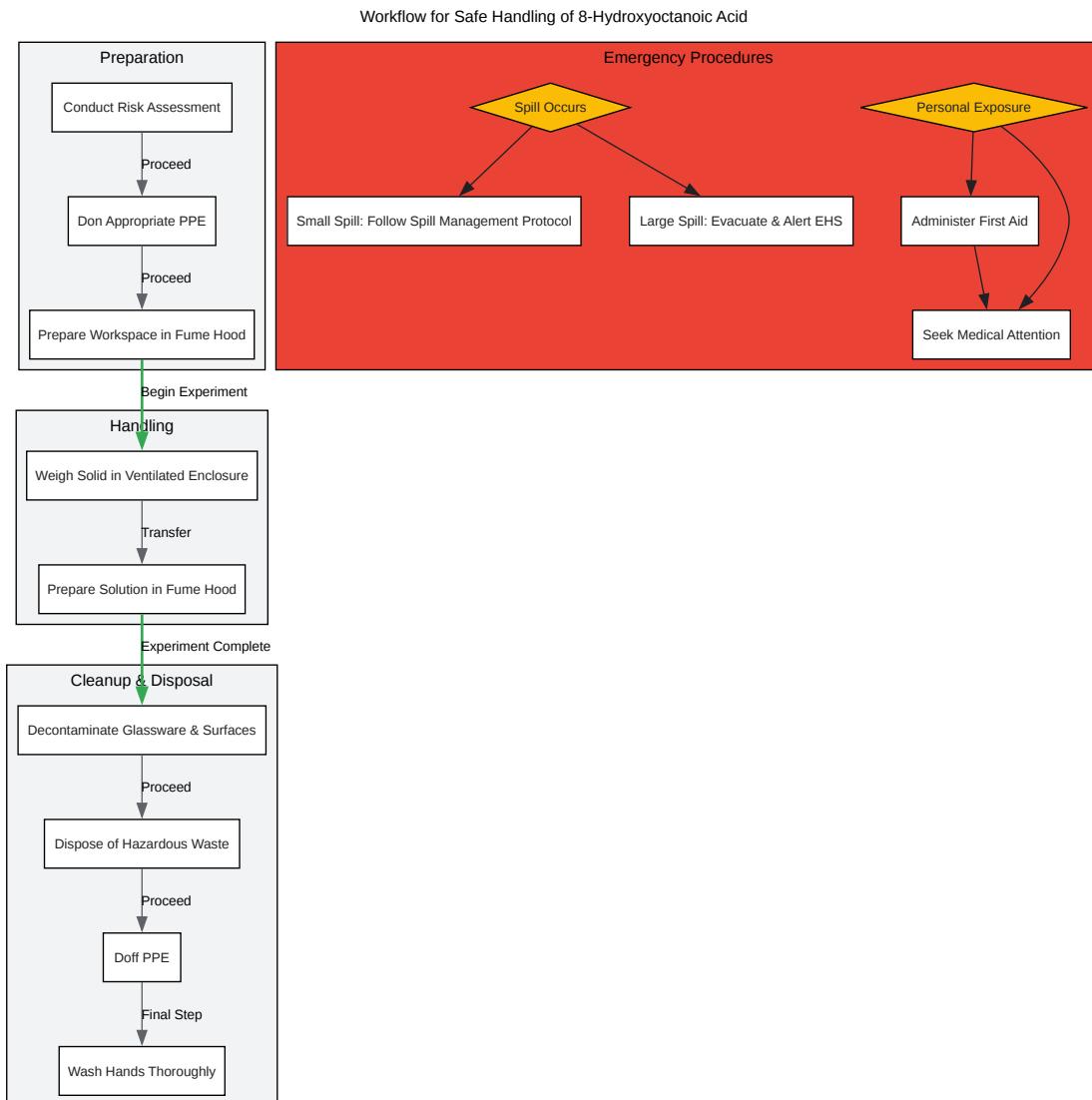
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1][2][6]

- Skin Contact: Immediately wash skin with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops.[1][2][6]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[1][2][6]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[1][2][6]

Disposal Plan:

- All waste containing **8-Hydroxyoctanoic acid**, including contaminated labware and absorbent materials, must be disposed of as hazardous chemical waste.[1][6]
- Collect waste in a clearly labeled, sealed, and appropriate waste container.[6]
- Follow all local, state, and federal regulations for hazardous waste disposal. Contact your institution's EHS department for specific procedures.[1][6]

Workflow for Safe Handling of 8-Hydroxyoctanoic Acid

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Caption: Logical workflow for the safe handling of **8-Hydroxyoctanoic acid**.

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